

Essential Safety and Handling Guide for B022 (PIPES Buffer)

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Compound of Interest

Compound Name: B022

Cat. No.: B15618548

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Disclaimer: The identifier "**B022**" can refer to multiple chemical substances. This guide specifically addresses PIPES (piperazine-N,N'-bis(2-ethanesulfonic acid)), a common biological buffer often used by researchers, scientists, and drug development professionals. It is crucial to verify the identity of your specific **B022** substance by checking the Safety Data Sheet (SDS) provided by your supplier.

This document provides immediate safety, handling, and disposal protocols for PIPES buffer (CAS No. 5625-37-6).

Immediate Safety Information

PIPES is generally not considered a hazardous substance.^{[1][2][3]} However, as with any chemical, proper handling and personal protective equipment are necessary to minimize any potential risks. The primary concerns are mild irritation from skin or eye contact, particularly with the powdered form which can create dust.

Personal Protective Equipment (PPE)

Standard laboratory PPE is required when handling PIPES in either powder or solution form.

PPE Category	Item	Rationale
Eye Protection	Safety glasses or goggles	Protects against splashes of solutions or airborne powder.
Hand Protection	Nitrile or latex gloves	Prevents direct skin contact.
Body Protection	Laboratory coat	Protects clothing and skin from spills.

Operational Plan: Handling and Storage

Handling PIPES Powder:

- Ventilation: Handle in a well-ventilated area.^[4] If significant dust is expected, use a chemical fume hood.
- Avoid Dust Formation: Take care when scooping or weighing the powder to minimize dust creation.^[2]
- Personal Hygiene: Wash hands thoroughly after handling.^[4]

Preparing PIPES Buffer Solution:

- Dissolving: When dissolving, add the PIPES powder to the water slowly to prevent splashing.
- pH Adjustment: The pH of the solution is typically adjusted using a strong base like sodium hydroxide. Handle the base with appropriate care.

Storage:

- Powder: Store in a tightly sealed container in a cool, dry, and well-ventilated place.^{[2][5]}
- Solution: Store prepared buffer solutions at 2-8°C.^[1] Some stock solutions can be stored at -20°C for up to a year, or -80°C for up to two years.^[6] Use non-metal, high-quality plastic containers for storage.^{[7][8]}

Disposal Plan

PIPES is not typically classified as hazardous waste. However, disposal methods must comply with local, regional, and national regulations.[3][4]

- **Uncontaminated Waste:** For small amounts of uncontaminated PIPES, dilution with a large volume of water followed by flushing down the drain may be permissible, but always check local regulations first.[3]
- **Contaminated Waste:** If the PIPES buffer is contaminated with other hazardous materials, it must be disposed of as hazardous waste through a licensed disposal company.[3]
- **Empty Containers:** Empty containers may retain product residue and should be disposed of according to official regulations.[3]

Quantitative Data

Property	Value
Molecular Formula	C ₈ H ₁₈ N ₂ O ₆ S ₂
Molecular Weight	302.37 g/mol
CAS Number	5625-37-6
Appearance	White crystalline powder
Melting Point	>300 °C (>572 °F)[9]
Useful pH Range	6.1 - 7.5[10]
pKa at 25°C	6.8[10]

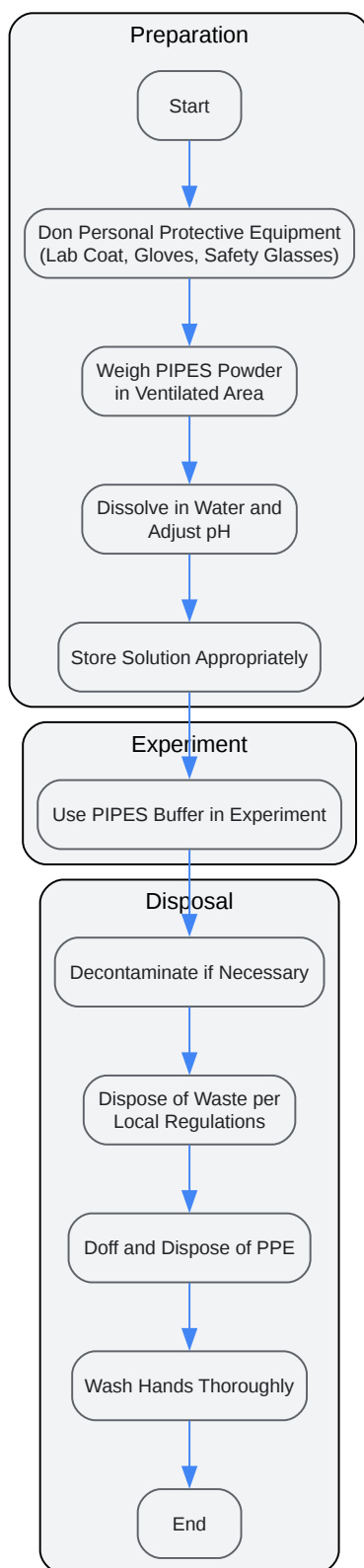
Experimental Protocols

Preparation of a 0.5 M PIPES Buffer Stock Solution (pH 6.8)

- **Weighing:** Weigh out 151.19 g of PIPES powder.
- **Dissolving:** Add the powder to approximately 800 mL of deionized water in a suitable container.

- pH Adjustment: Stir the solution continuously. Slowly add a concentrated sodium hydroxide (NaOH) solution to adjust the pH to 6.8. Use a calibrated pH meter to monitor the pH.
- Final Volume: Once the desired pH is reached, add deionized water to bring the final volume to 1 L.
- Sterilization and Storage: Filter the solution through a 0.22 μm filter to sterilize.^[6] Store in a sterile, sealed container at 2-8°C.

Visualizations



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